

# Technical Guide: Safe Handling & Logistics for Methyl 3-aminocyclohexanecarboxylate[1]

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## Compound of Interest

**Compound Name:** Methyl 3-aminocyclohexanecarboxylate

**CAS No.:** 87091-29-0

**Cat. No.:** B3194860

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## Executive Summary & Immediate Action Card

**Methyl 3-aminocyclohexanecarboxylate** (and its hydrochloride salt) is a bifunctional building block used frequently in peptide mimetics and drug discovery. It presents specific hazards related to its amine functionality (basicity/irritation) and ester group (hydrolysis sensitivity).

Critical Hazard Profile:

- GHS Signal Word:WARNING
- Primary Hazards: Skin Irritation (H315), Serious Eye Irritation (H319), Specific Target Organ Toxicity - Respiratory (H335).
- Physical State: Typically supplied as a white to off-white solid (Hydrochloride salt) or a viscous oil (Free base).
- Storage: Hygroscopic. Store at 2–8°C (or room temperature if desiccated) under inert atmosphere (Argon/Nitrogen).

## Chemical Identification & Physical Properties[1][2]

Understanding the specific form you are handling is vital for PPE selection. The hydrochloride salt is a dust hazard; the free base is a contact/vapor hazard.

Property	Data	Notes
Chemical Name	Methyl 3-aminocyclohexanecarboxylate	
CAS Number (Generic)	62456-15-9	Free Base
CAS Number (HCl Salt)	712313-64-9 (trans), 1821656-07-8 (1R,3R)	Most common commercial form
Molecular Formula	C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub> (Free Base) / C <sub>8</sub> H <sub>15</sub> NO <sub>2</sub> [1][2][3][4][5][6] [7]·HCl	
Molecular Weight	157.21 g/mol (Free Base) / 193.67 g/mol (HCl)	
Solubility	Soluble in Water, Methanol, DMSO	Hydrolyzes in water over time
pKa	~10.5 (Amine)	Basic character (Free base)

## Risk Assessment & Hazard Mechanism

### The Amine-Ester Dual Hazard[1]

- **Amine Functionality:** The primary amino group (-NH<sub>2</sub>) is basic. In free base form, it can cause chemical burns or severe dermatitis. In salt form, it acts as a respiratory irritant if dust is inhaled.
- **Ester Functionality:** The methyl ester (-COOMe) is susceptible to hydrolysis. Contact with moisture releases methanol and the corresponding amino acid. While not immediately dangerous, this degrades the reagent and alters stoichiometry.

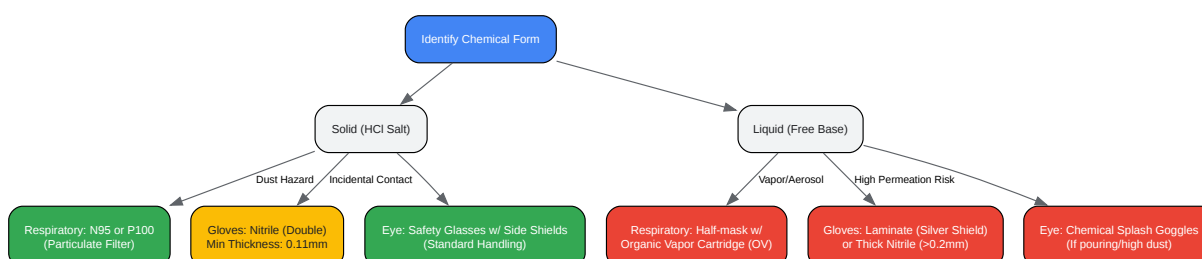
### Route of Exposure Analysis[1]

- Inhalation: High risk during weighing of the HCl salt (fine dust). Causes coughing and upper respiratory tract irritation.
- Skin Contact: Moderate risk. The free base penetrates skin more easily than the salt.
- Eye Contact: High risk. Solid particles or liquid splashes can cause mechanical damage and chemical irritation (conjunctivitis).

## Personal Protective Equipment (PPE) Matrix

This protocol moves beyond "standard PPE" to specific barrier materials based on permeation resistance.

### PPE Selection Logic Flowchart



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Figure 1: Decision logic for selecting PPE based on the physical state of the reagent.

## Detailed PPE Specifications

Component	Recommendation	Technical Justification
Hand Protection	Double Nitrile (0.11mm + 0.11mm)	Why: Amines can permeate thin nitrile. Double gloving provides a "color indicator" effect (if outer glove rips) and increases breakthrough time. Avoid: Latex (poor resistance to organic amines).
Eye Protection	Chemical Splash Goggles (Liquid) / Safety Glasses (Solid)	Why: The HCl salt is a fine powder; air currents can carry it behind standard glasses. Goggles are mandatory if handling the liquid free base to prevent corneal injury.
Respiratory	N95 / P100 Mask	Why: Use when weighing >500mg outside a fume hood. The salt is an irritant to mucous membranes.
Body Protection	Lab Coat (Cotton/Poly blend)	Why: Standard protection. Ensure sleeves are tucked into gloves (taped if necessary for high-volume handling).

## Operational Protocols: Handling & Synthesis

### Weighing and Transfer (Solid HCl Salt)

The hydrochloride salt is prone to static charge, which causes "fly-away" powder.

- **Static Control:** Use an antistatic gun or ionizing blower inside the balance enclosure.
- **Containment:** Weigh inside a chemical fume hood. If the balance is outside, use a secondary containment tray and wear an N95 mask.

- Transfer: Use a wide-mouth funnel. Do not pour directly from the reagent bottle; use a spatula to prevent dust clouds.

## Reaction Setup (Free Base Generation)

Researchers often convert the stable HCl salt to the free base in situ.

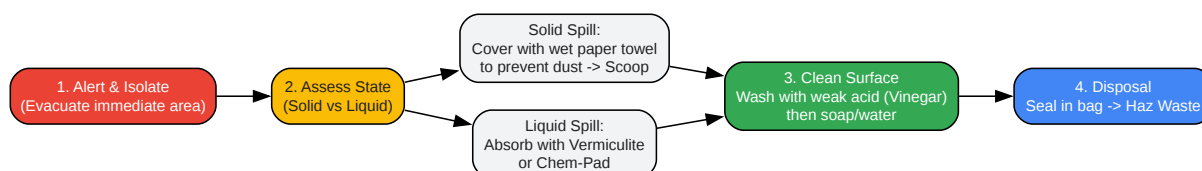
- Protocol: Suspend HCl salt in solvent (e.g., DCM or DMF). Add organic base (TEA or DIPEA) at 0°C.
- Safety Note: This reaction is exothermic. The release of the free amine increases the volatility and odor. Perform strictly in a fume hood.

## Storage Logistics[1]

- Hygroscopic Nature: The ester bond hydrolyzes in moist air.
- Best Practice: Store the bottle inside a secondary jar containing desiccant packets (Silica gel or Drierite). Wrap the cap with Parafilm.
- Temperature: 2–8°C is optimal for long-term stability.

## Emergency Response & Spill Management

### Spill Response Workflow



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Figure 2: Step-by-step spill response mechanism.

## First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes.[6] Do not rub. The HCl salt is abrasive and acidic.
- Skin Contact: Wash with soap and water.[7][8] If free base contacts skin, use a polyethylene glycol (PEG) based cleanser if available, then water.
- Inhalation: Move to fresh air. If wheezing occurs, seek medical attention (potential sensitization).

## Disposal & Environmental Compliance

Do not dispose of amino esters down the drain. They are organic contaminants and potential marine pollutants.

Waste Stream	Description	Protocol
Solid Waste	Contaminated gloves, paper towels, weighing boats.	Double-bag in clear polyethylene bags. Label as "Solid Chemical Waste - Toxic/Irritant".
Liquid Waste	Reaction mixtures, mother liquors.	Segregate into "Non-Halogenated Organic" or "Halogenated" (if DCM used). Do not mix with oxidizers (Nitric acid, Peroxides) as amines can form explosive N-oxides or nitro compounds.
Aquatic Toxicity	Acute toxicity to fish/invertebrates.	Zero discharge policy.[9] All rinsate from glassware cleaning must be collected in the waste carboy.

## References

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- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). C&L Inventory: **Methyl 3-aminocyclohexanecarboxylate**. Retrieved from [[Link](#)]

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## Sources

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